

# preparation of RB-6145 solutions for laboratory use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RB-6145

Cat. No.: B10837369

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## Information Not Available for RB-6145

Extensive searches for a chemical compound designated "**RB-6145**" for laboratory use have yielded no relevant results. The search results primarily pertain to unrelated subjects, including:

- Ray-Ban eyeglass models: Several results refer to specific models of Ray-Ban eyeglasses, such as RB6145.
- AISI 6145 Alloy Steel: Information was found on a type of chromium-vanadium alloy steel designated as AISI 6145.
- Retinoblastoma (Rb) Signaling Pathway: Numerous biological studies reference the Retinoblastoma protein (Rb) and its associated signaling pathways, which are crucial in cell cycle regulation and cancer biology.

No publicly available data, research articles, or supplier information could be located for a chemical compound with the identifier "**RB-6145**" intended for laboratory preparation and use. This suggests that "**RB-6145**" may be an internal, proprietary, or incorrect designation for a compound.

Without any information on the chemical nature, properties, or biological activity of a compound named **RB-6145**, it is not possible to provide the requested Application Notes and Protocols. The core requirements, including data presentation, experimental protocols, and visualizations of signaling pathways, cannot be fulfilled without this foundational information.

It is recommended to verify the correct identifier of the compound of interest to enable a successful search for the required scientific and technical information.

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